

An In-depth Technical Guide to Ammonium Iodate: Synthesis and Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium iodate

Cat. No.: B156991

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ammonium iodate** (NH_4IO_3), detailing its discovery, synthesis protocols, and key physicochemical properties. The information is intended to support research and development activities where this compound may be of interest.

Discovery and History

The specific discovery of **ammonium iodate** is not well-documented in historical chemical literature. Its synthesis likely emerged from the broader investigation of iodine and its compounds following the element's discovery by Bernard Courtois in 1811 and its subsequent characterization by Joseph Louis Gay-Lussac.^[1] The preparation of various salts of newly discovered elements was a common practice for chemists in the 19th century to understand their properties and reactivity. As such, the synthesis of **ammonium iodate** was likely a logical extension of the characterization of iodic acid and the well-known ammonium cation.

Physicochemical Properties

Ammonium iodate is a white, crystalline, odorless powder.^{[2][3]} It is an inorganic salt composed of the ammonium cation (NH_4^+) and the iodate anion (IO_3^-).^{[3][4]} The compound is notable for containing both a reducing agent (ammonium ion) and a strong oxidizing agent (iodate ion) within the same molecule, which contributes to its instability upon heating.^{[3][5]}

Quantitative Data Summary

The following tables summarize the key quantitative properties of **ammonium iodate**.

Table 1: Physical Properties of **Ammonium Iodate**

Property	Value
Molar Mass	192.94 g/mol [5]
Appearance	White crystalline powder[2][5]
Density	3.309 g/cm ³ [5]
Melting Point	Decomposes at 150 °C[2][5]

Table 2: Solubility of **Ammonium Iodate** in Water

Temperature (°C)	Solubility (g/100 mL)
15	2.6[6]
20	2.06[7]
25	2.9883[8]
100	14.5[6]

Synthesis of Ammonium Iodate

Several methods have been reported for the synthesis of **ammonium iodate**. The choice of method may depend on the desired purity, scale, and available starting materials.

Experimental Protocols

Protocol 1: Neutralization of Iodic Acid with Ammonia

This is a common and straightforward method for preparing **ammonium iodate**.[\[5\]](#)

- Materials:

- Iodic acid (HIO_3)
- Ammonia solution (e.g., 25% NH_3 in water)
- Distilled water
- Procedure:
 - Dissolve a known quantity of iodic acid in distilled water with gentle heating to create a saturated solution.
 - Cool the solution to room temperature.
 - Slowly add the ammonia solution dropwise to the iodic acid solution while stirring continuously.
 - **Ammonium iodate** will precipitate out of the solution as a white solid due to its lower solubility.
 - Continue adding ammonia until no further precipitation is observed.
 - Filter the precipitate using a Buchner funnel.
 - Wash the collected crystals with a small amount of cold distilled water to remove any soluble impurities.
 - Dry the purified **ammonium iodate** crystals in a desiccator over a suitable drying agent.

Protocol 2: Precipitation from an Iodate Solution with an Ammonium Salt

This method relies on the low solubility of **ammonium iodate** to precipitate it from a solution containing a more soluble iodate salt and an ammonium salt.^[5]

- Materials:
 - A soluble iodate salt (e.g., potassium iodate, KIO_3)
 - An ammonium salt (e.g., ammonium sulfate, $(\text{NH}_4)_2\text{SO}_4$)

- Distilled water
- Procedure:
 - Prepare separate aqueous solutions of the soluble iodate salt and the ammonium salt.
 - Mix the two solutions with constant stirring.
 - **Ammonium iodate** will precipitate out of the solution.
 - Allow the mixture to stand to ensure complete precipitation.
 - Filter the precipitate.
 - Wash the collected crystals with cold distilled water.
 - Dry the product in a desiccator.

Protocol 3: Oxidation of Iodine with Hydrogen Peroxide in Ammonia

This method involves the in-situ formation of iodate from iodine.

- Materials:
 - Iodine (I_2)
 - Concentrated ammonia solution
 - Hydrogen peroxide (H_2O_2) solution
- Procedure:
 - Suspend iodine powder in a concentrated ammonia solution.
 - Slowly add hydrogen peroxide solution to the mixture while stirring. The reaction is exothermic and should be controlled.
 - The iodine will be oxidized to iodate, which then reacts with the ammonium ions to form **ammonium iodate**.

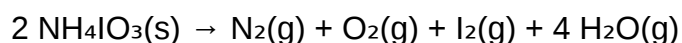
- The **ammonium iodate** will precipitate from the solution.
- Isolate the product by filtration, wash with cold water, and dry.

Caution: A hazardous and strongly discouraged method involves the direct reaction of iodine with ammonium hydroxide. This reaction can produce the highly explosive and shock-sensitive compound nitrogen triiodide (NI₃).^[5]

Chemical Properties and Decomposition

Ammonium iodate is a strong oxidizing agent and should be handled with care, especially in the presence of combustible materials.^{[2][5]}

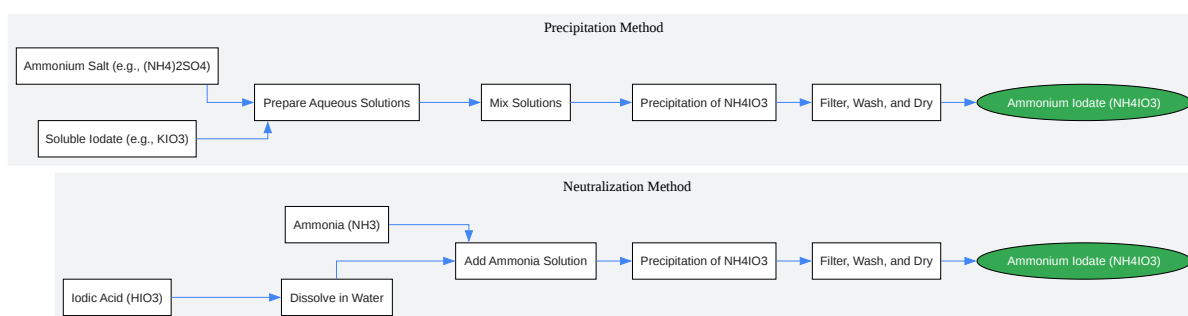
Upon heating to its decomposition temperature of 150 °C, **ammonium iodate** decomposes into nitrogen gas, oxygen gas, iodine vapor, and water.^[5] The decomposition reaction is as follows:



The decomposition can be catalyzed by certain substances, such as potassium dichromate or copper(II) chloride, allowing it to proceed at temperatures as low as room temperature.^[5]

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis of **ammonium iodate** via the neutralization and precipitation methods.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Iodine - Wikipedia [en.wikipedia.org]
- 2. Preparation Of Ammonium Iodide - Nanjing Chemical Material Corp. [njchm.com]
- 3. Ammonium iodate (13446-09-8) for sale [vulcanchem.com]
- 4. Ammonium iodate | 13446-09-8 | Benchchem [benchchem.com]
- 5. Ammonium iodate - Wikipedia [en.wikipedia.org]
- 6. ammonium iodate [chemister.ru]

- 7. AMMONIUM IODATE, FOR ANALYSIS [chembk.com]
- 8. CN104003420B - A kind of preparation method of ammonium iodide - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ammonium Iodate: Synthesis and Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156991#ammonium-iodate-synthesis-and-discovery-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com